



Application Notes and Protocols for Protein Interaction Studies Using Biotin

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The study of protein-protein interactions (PPIs) is fundamental to understanding cellular processes in both healthy and diseased states. Biotin, a small vitamin molecule, has become an indispensable tool in this field due to its remarkably strong and specific non-covalent interaction with the protein streptavidin. This high-affinity interaction, one of the strongest known in nature, forms the basis of a wide array of techniques for detecting, quantifying, and identifying protein interactors.[1]

This document provides detailed application notes and protocols for three key methodologies that leverage the biotin-streptavidin system for PPI studies: Affinity Purification using biotinylated baits followed by Mass Spectrometry (AP-MS), Proximity-Dependent Biotinylation (BioID), and Surface Plasmon Resonance (SPR).

Quantitative Data Summary

The following tables summarize key quantitative data for the biotin-streptavidin interaction and for different versions of the BioID technique, providing a basis for experimental design and comparison.

Table 1: Biotin-Streptavidin Interaction Kinetics



| Parameter | Value | Conditions | Reference |
|------------------------------------|---|------------|-----------|
| Dissociation Constant (Kd) | ~1 x 10 ⁻¹⁴ M | [2] | |
| Association Rate Constant (ka) | ~5.50 x 10 ⁸ M ⁻¹ s ⁻¹ | [2] | |
| Dissociation Rate Constant (kd) | ~8.80 x 10 ⁻⁵ s ⁻¹ | [2] | - |

Table 2: Comparison of Proximity-Dependent Biotinylation (BioID) Enzymes

| Enzyme | Labeling Time | Labeling Radius | Key Features | Reference |
|-----------|---------------|----------------------------------|--|-----------|
| BioID | 18-24 hours | ~10 nm | Original promiscuous biotin ligase.[3] | [4][5] |
| BioID2 | 16-24 hours | ~10 nm | Smaller than BioID, potentially less steric hindrance. | [3] |
| TurboID | 10 minutes | Potentially larger than BioID | Highly efficient, allows for temporal studies of dynamic interactions. | [6][7] |
| miniTurbo | 10 minutes | Not specified | Smaller version of TurboID. | [6] |

Experimental Protocols Biotin Pull-Down Assay for Identification of Interacting Proteins



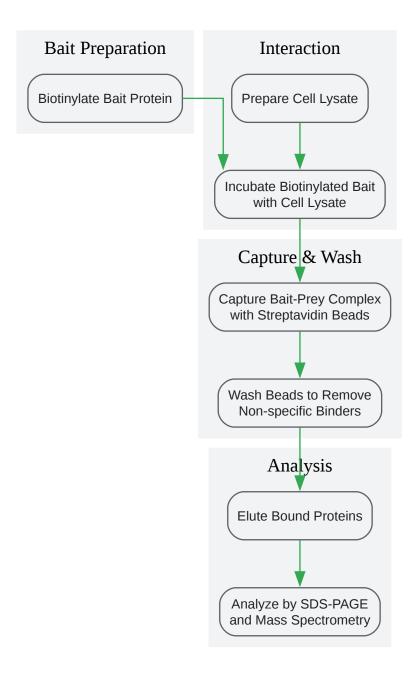
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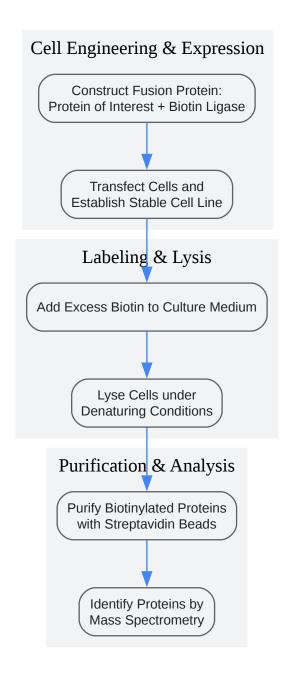
This protocol describes the use of a biotinylated "bait" protein to capture and identify interacting "prey" proteins from a cell lysate.

Workflow Diagram:

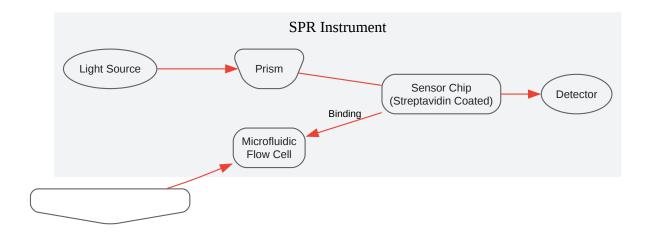












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